

Technical Support Center: Troubleshooting Pyroxsulam Phytotoxicity in Sensitive Wheat Varieties

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Compound of Interest

Compound Name: Pyroxsulam

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address phytotoxicity issues that may arise during experiments with **pyroxsulam** on sensitive wheat varieties. The information is presented in a question-and-answer format to directly address specific challenges.

Frequently Asked Questions (FAQs)

Q1: What is **pyroxsulam** and how does it work?

Pyroxsulam is a post-emergence herbicide belonging to the triazolopyrimidine sulfonamide class.^[1] Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme in plants.^{[1][2]} This enzyme is crucial for the synthesis of branched-chain amino acids (valine, leucine, and isoleucine), which are essential for plant growth.^{[1][2]} By inhibiting the ALS enzyme, **pyroxsulam** disrupts protein synthesis and cell division, leading to the death of susceptible plants.^[1]

Q2: What are the typical symptoms of **pyroxsulam** phytotoxicity in wheat?

Symptoms of **pyroxsulam** phytotoxicity in wheat can include:

- Stunting: A noticeable reduction in plant height and overall growth.

- Chlorosis: Yellowing of the leaves, particularly new growth.
- Necrosis: Browning and death of plant tissue.
- Discoloration: General changes in the plant's color, often appearing pale or bleached.[2]
- Epinasty and Hyponasty: Abnormal twisting and curling of leaves.[1]

Symptoms may not be immediately apparent and can take one to three weeks to fully develop, depending on environmental conditions and the weed's susceptibility.[2]

Q3: Which wheat varieties are most sensitive to **pyroxsulam**?

While a definitive and exhaustive list of sensitive wheat varieties is not readily available in public literature, some general observations and specific study findings can provide guidance:

- Durum Wheat (*Triticum turgidum* var. durum): Generally considered more sensitive to ALS-inhibiting herbicides than bread wheat (*Triticum aestivum*).[3][4][5] Some **pyroxsulam**-based product labels specifically exclude use on durum varieties.
- Specific Cultivar Responses: Research conducted in the Xinjiang region identified the following varieties with weaker tolerance to **pyroxsulam**: Kendong 00(2), Xindong 27, Xindong 20, Gaocheng 8901, Yannong 19, Xindong 38, and Xindong 17.[6] Conversely, varieties showing stronger tolerance in the same study were Zhongyou 9507, Shidong 8, Shimai 15, and Jimai 22.[6] It is crucial to note that variety sensitivity can be region-specific.

Q4: What factors can increase the risk of **pyroxsulam** phytotoxicity?

Several factors can exacerbate the phytotoxic effects of **pyroxsulam** on sensitive wheat varieties:

- Application Rate: Exceeding the recommended application rate is a primary cause of phytotoxicity.
- Growth Stage: Applying **pyroxsulam** before the 4-leaf stage or after the jointing stage can increase the risk of injury.[1] Wheat is more vulnerable during these early and later developmental phases.

- Environmental Conditions:
 - Low Temperatures: Applying the herbicide when the daily low temperature is below 5°C can increase the risk of phytotoxicity.[\[1\]](#)
 - Drought Stress: Plants under drought stress are more susceptible to herbicide injury.[\[1\]](#)
 - Extreme Weather: Application during or immediately before periods of frost, heavy rain, or extreme temperature fluctuations should be avoided.[\[1\]](#)
- Tank Mixtures: Co-application of **pyroxsulam** with certain other agrochemicals, particularly organophosphate insecticides like chlorpyrifos, has been shown to increase phytotoxicity in wheat.

Troubleshooting Guide

Observed Issue	Potential Cause(s)	Troubleshooting Steps & Recommendations
Severe stunting and yellowing across the entire experimental plot.	- Incorrectly high application rate.- Application at a sensitive growth stage (pre-4-leaf or post-jointing). ^[1] - Use on a highly sensitive wheat variety.	- Verify all calculations for herbicide concentration and application volume.- Review experimental records to confirm the wheat growth stage at the time of application.- If possible, conduct a preliminary dose-response experiment on the specific wheat variety to determine its tolerance level.
Phytotoxicity symptoms are patchy and inconsistent across replicates.	- Uneven spray application.- Variations in soil moisture or organic matter content across the experimental area.- Spray drift from adjacent plots with higher concentrations.	- Ensure spray equipment is properly calibrated for uniform coverage.- Assess the experimental area for gradients in soil type, drainage, or compaction.- Employ spray shields or conduct applications in low-wind conditions to prevent drift.
Increased phytotoxicity when pyroxsulam is tank-mixed with other compounds.	- Synergistic negative effects between pyroxsulam and the tank-mix partner (e.g., certain insecticides).	- Avoid tank-mixing pyroxsulam with organophosphate insecticides unless the combination has been verified as safe for the specific wheat variety.- Conduct a small-scale "jar test" to check for physical compatibility before mixing larger quantities.- If a tank mix is necessary, consider applying the products separately with a sufficient time interval between applications.

Unexpected phytotoxicity in a variety previously considered tolerant.	- Environmental stressors (e.g., frost, drought, waterlogging) at the time of application.- Genetic variability within the wheat variety.- Interaction with other recently applied chemicals (e.g., fungicides, insecticides).	- Review weather data for the period surrounding the application to identify potential stressors.- Ensure the seed source is pure and true to the intended variety.- Check records for any other chemical applications that may have occurred close to the pyroxsulam treatment.
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Data Presentation

Table 1: **Pyroxsulam** Phytotoxicity at Different Application Rates in Wheat

Application Rate (g a.i./ha)	Visual Injury (%) at 14 Days After Application	Observations
15	< 10%	Generally considered safe for tolerant varieties.[7][8]
18	< 10%	Generally considered safe for tolerant varieties.[7][8]
21	> 10%	Increased risk of transient phytotoxicity.[7][8]
30	> 10%	Increased risk of transient phytotoxicity.[7][8]
36	> 10%	Increased risk of transient phytotoxicity.[7][8]
42	> 10%	Increased risk of transient phytotoxicity.[7][8]

Note: "g a.i./ha" stands for grams of active ingredient per hectare. The level of injury can vary depending on the wheat variety and environmental conditions. In many cases, wheat can recover from initial injury at higher rates.[7][8]

Experimental Protocols

Protocol for Assessing **Pyroxsulam** Phytotoxicity in Wheat

1. Plant Material and Growth Conditions:

- Select certified seeds of the desired sensitive and a known tolerant wheat variety (as a control).
- Sow seeds in pots filled with a standardized greenhouse potting mix or in prepared field plots.
- Maintain plants in a controlled environment (greenhouse) or under typical field conditions for the region. Recommended greenhouse conditions are 20-25°C day/15-18°C night temperatures with a 16-hour photoperiod.
- Water plants as needed to avoid drought stress.

2. Herbicide Application:

- Apply **pyroxsulam** at the desired experimental rates when the wheat plants have reached the 4-leaf to 1-tiller stage (Zadoks scale 14-21).
- Use a calibrated research plot sprayer or laboratory track sprayer to ensure precise and uniform application.
- Include an untreated control and a vehicle control (sprayed with the carrier solution without **pyroxsulam**) for comparison.
- To test for interactions, include treatments with tank-mix partners both alone and in combination with **pyroxsulam**.

3. Phytotoxicity Assessment:

- Visually assess phytotoxicity at 7, 14, and 28 days after application (DAA).
- Use a 0-10 rating scale for visual injury, where 0 = no effect and 10 = complete plant death.

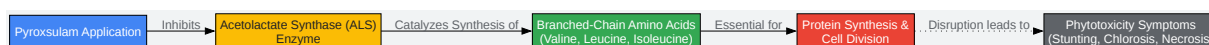
[1]

- 0: No visible injury.
 - 1: 1-10% injury (slight discoloration).
 - 2: 11-20% injury.
 - 3: 21-30% injury (some stunting and chlorosis).
 - 4: 31-40% injury.
 - 5: 41-50% injury (moderate stunting and chlorosis).
 - 6: 51-60% injury.
 - 7: 61-70% injury (severe stunting and chlorosis, some necrosis).
 - 8: 71-80% injury.
 - 9: 81-90% injury (severe necrosis).
 - 10: 91-100% injury (plant death).
- Measure plant height from the soil surface to the tip of the longest leaf at each assessment point.
 - At 28 DAA, harvest the above-ground biomass, dry in an oven at 70°C for 72 hours, and record the dry weight.

4. Data Analysis:

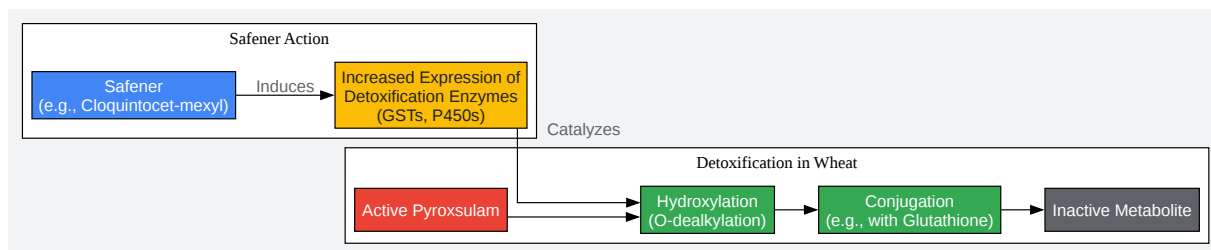
- Analyze visual injury ratings, plant height, and biomass data using appropriate statistical methods (e.g., ANOVA followed by a mean separation test) to determine significant differences between treatments.

Mandatory Visualizations



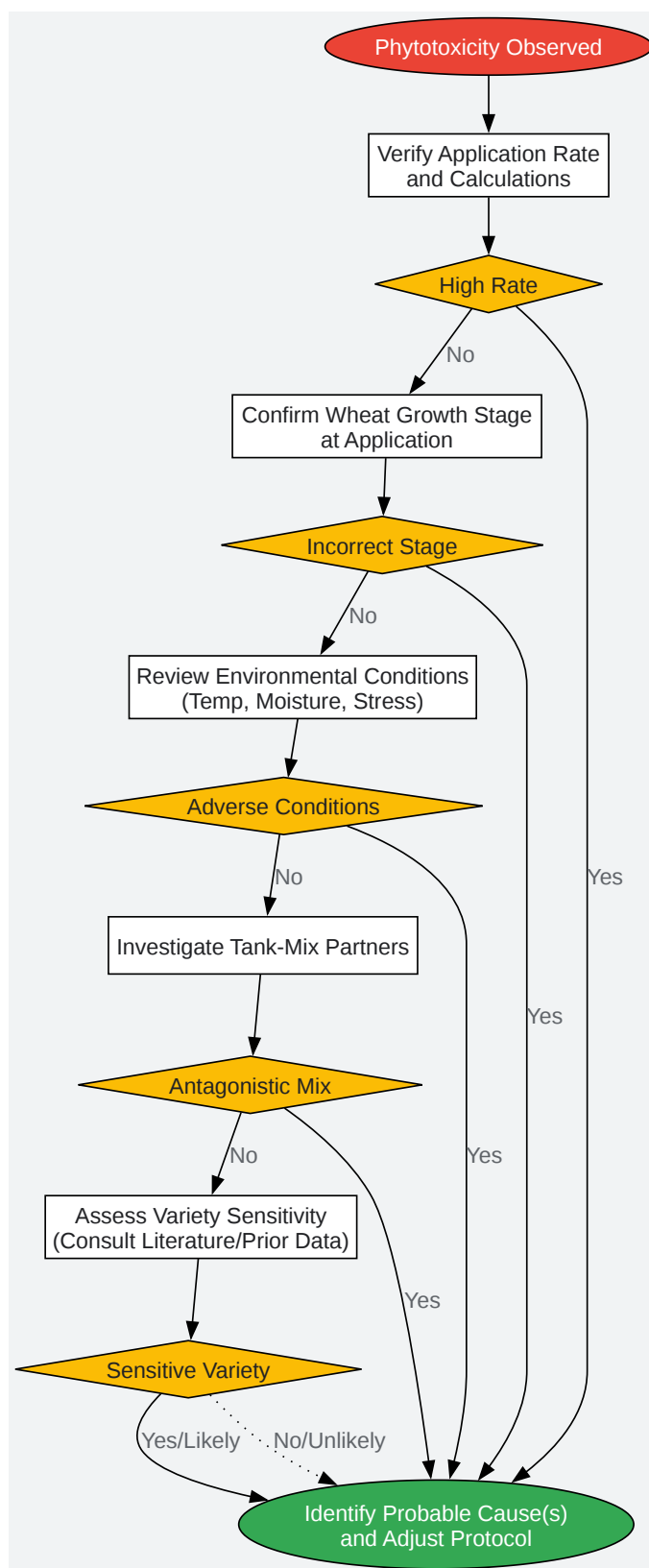
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Caption: Mode of action of **pyroxsulam** leading to phytotoxicity.



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Caption: **Pyroxsulam** detoxification pathway in tolerant wheat.



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Caption: Logical workflow for troubleshooting **pyroxsulam** phytotoxicity.

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